

# The Versatile Building Block: An In-depth Technical Guide to Ethyl (ethoxymethylene)cyanoacetate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Ethyl (ethoxymethylene)cyanoacetate
CAS No.:	42466-67-1
Cat. No.:	B3021332

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Ethyl (ethoxymethylene)cyanoacetate** (EMCA), a seemingly unassuming organic molecule, holds a pivotal role in the landscape of modern organic synthesis. Its unique trifecta of reactive functional groups—an electrophilic double bond, a cyano group, and an ester moiety—renders it an exceptionally versatile precursor for the construction of a diverse array of complex molecular architectures. This guide, intended for professionals in research, discovery, and development, provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of this indispensable chemical entity, with a particular focus on its utility in the pharmaceutical sciences.

## Core Chemical and Physical Properties

**Ethyl (ethoxymethylene)cyanoacetate** is a stable, commercially available compound that typically appears as a white to pale yellow crystalline solid or powder at room temperature.<sup>[1][2]</sup> Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	94-05-3	[3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>3</sub>	[3]
Molecular Weight	169.18 g/mol	[3]
Appearance	White to pale yellow crystalline solid/powder	[1][2]
Melting Point	49-53 °C	[4]
Boiling Point	190-191 °C at 30 mmHg	
Density	Approximately 1.1 g/cm <sup>3</sup>	
Solubility	Soluble in many organic solvents (e.g., ethanol, chloroform); limited solubility in water.	[5]

## Synthesis of Ethyl (ethoxymethylene)cynoacetate: A Standard Protocol

The most common and efficient laboratory and industrial synthesis of EMCA involves the condensation of ethyl cyanoacetate with triethyl orthoformate, often in the presence of a dehydrating agent like acetic anhydride.[6] This reaction proceeds via the formation of an intermediate that subsequently eliminates ethanol to yield the desired product.

### Experimental Protocol: Synthesis of Ethyl (ethoxymethylene)cynoacetate

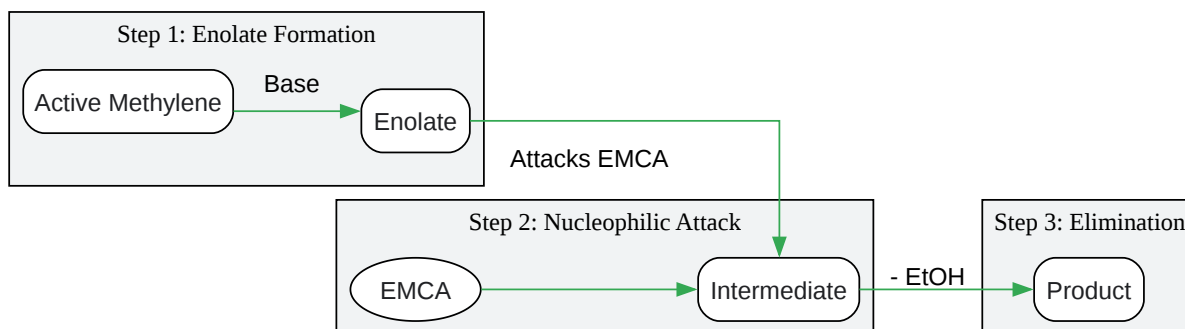
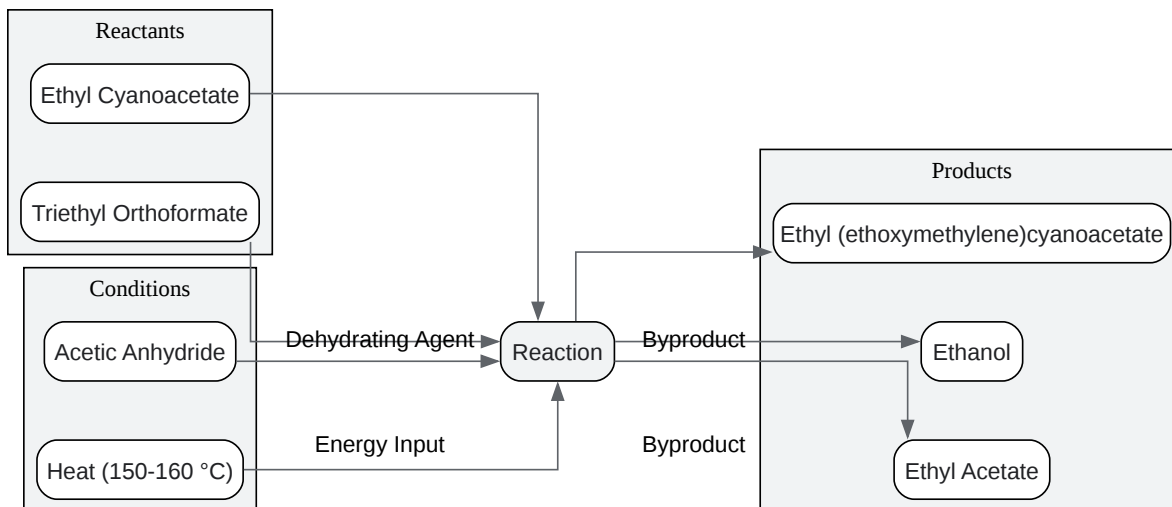
Materials:

- Ethyl cyanoacetate
- Triethyl orthoformate
- Acetic anhydride

- Reaction flask equipped with a reflux condenser and a distillation head
- Heating mantle
- Rotary evaporator

Procedure:

- To a reaction flask, add equimolar amounts of ethyl cyanoacetate and triethyl orthoformate.
- Add an excess of acetic anhydride to the mixture to act as a dehydrating agent.
- Heat the reaction mixture to 150-160 °C for approximately 5 hours. During this time, the byproduct, ethyl acetate, can be removed by distillation.[6]
- After the reaction is complete, cool the mixture to room temperature.
- Remove the remaining acetic anhydride and other volatile components under reduced pressure using a rotary evaporator to yield crude **Ethyl (ethoxymethylene)cyanoacetate** as a yellow solid.[6]
- The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water.



[Click to download full resolution via product page](#)

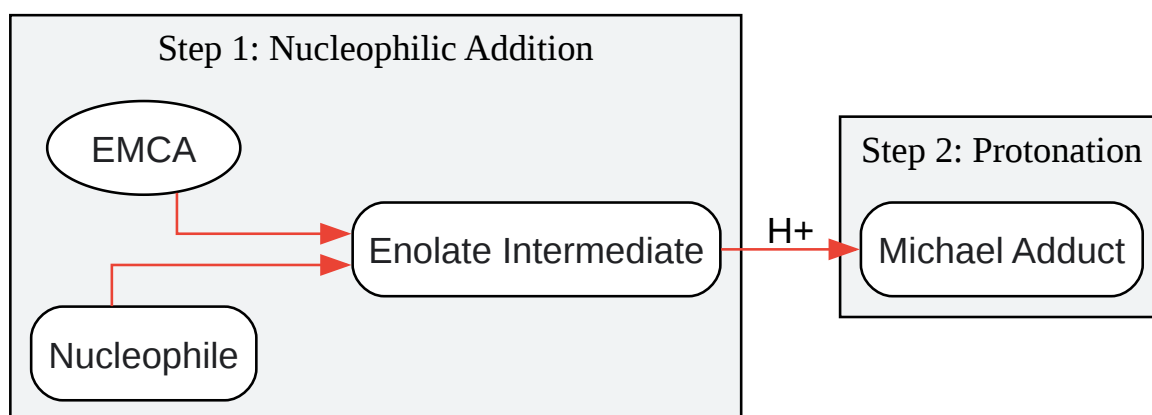
*Mechanism of the Knoevenagel Condensation with EMCA.*

## Michael Addition

The electrophilic nature of the double bond in EMCA makes it an ideal Michael acceptor. [7] It readily undergoes conjugate addition with a wide range of nucleophiles, including amines, thiols, and carbanions, leading to the formation of  $\beta$ -substituted propionitrile derivatives.

Mechanism of Michael Addition:

- A nucleophile adds to the  $\beta$ -carbon of the double bond in EMCA.
- The resulting enolate intermediate is protonated to yield the final 1,4-addition product.



[Click to download full resolution via product page](#)

*Mechanism of the Michael Addition to EMCA.*

## Applications in Drug Development and Organic Synthesis

The true power of **Ethyl (ethoxymethylene)cynoacetate** lies in its application as a versatile building block for the synthesis of a vast array of biologically active molecules and other valuable organic compounds.

## Synthesis of Heterocyclic Compounds

EMCA is a cornerstone in the synthesis of numerous heterocyclic systems, which form the core of many pharmaceutical agents.

- **Pyrimidines:** Reaction of EMCA with amidines or ureas provides a straightforward route to substituted pyrimidines, a class of compounds with a broad spectrum of biological activities. [8]\*
- **Pyridines:** Condensation of EMCA with enamines or compounds containing an active methylene group, followed by cyclization, is a common strategy for the synthesis of substituted pyridines. [8]\*
- **Pyrazoles:** The reaction of EMCA with hydrazine derivatives leads to the formation of pyrazole rings, which are present in many anti-inflammatory and analgesic drugs. [8]

## Key Pharmaceutical Ingredients Derived from EMCA

- **Allopurinol:** This xanthine oxidase inhibitor, used in the treatment of gout, is synthesized from ethyl cyanoacetate, the precursor to EMCA. The synthesis involves the formation of a pyrazole intermediate which is then cyclized to the final purine analog. [1][9]\*
- **Folic Acid:** This essential vitamin, crucial for cell growth and metabolism, can be synthesized in a multi-step process where ethyl cyanoacetate serves as a key starting material for the construction of the pteridine ring system. [1]\*
- **Leflunomide:** This isoxazole-based immunosuppressive drug, used to treat rheumatoid arthritis, is synthesized from ethyl acetoacetate, a close structural analog of ethyl cyanoacetate, highlighting the utility of this class of compounds in medicinal chemistry. [10][11]

## Analytical Characterization

The identity and purity of **Ethyl (ethoxymethylene)cyanoacetate** can be confirmed using standard analytical techniques.

Technique	Key Observations	Reference(s)
<sup>1</sup> H NMR	Characteristic signals for the two ethyl groups (triplets and quartets), a singlet for the vinylic proton, and a singlet for the methoxy protons. A representative spectrum shows peaks at approximately $\delta$ 8.03 (s, 1H), 4.37 (q, 2H), 4.27 (q, 2H), 1.45 (t, 3H), and 1.33 (t, 3H) ppm in CDCl <sub>3</sub> .	[12]
<sup>13</sup> C NMR	Signals corresponding to the carbonyl carbon, cyano carbon, vinylic carbons, and the carbons of the ethyl groups.	[3][13]
FTIR	Strong absorption bands for the C≡N stretch (around 2220 cm <sup>-1</sup> ), the C=O stretch of the ester (around 1720 cm <sup>-1</sup> ), and C=C stretch (around 1640 cm <sup>-1</sup> ).	[14]
Mass Spectrometry	The molecular ion peak (M <sup>+</sup> ) at m/z = 169, along with characteristic fragmentation patterns.	[3]

## Safety and Handling

**Ethyl (ethoxymethylene)cynoacetate** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

GHS Hazard Statements:

- H302: Harmful if swallowed. [3][15]\* H315: Causes skin irritation. [3][16]\* H317: May cause an allergic skin reaction. [3]\* H319: Causes serious eye irritation. [3][16]\* H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. [3]\* H335: May cause respiratory irritation. [3][16] Precautionary Statements:
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [16]\* P280: Wear protective gloves/protective clothing/eye protection/face protection. [17]\* P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [16] Always consult the latest Safety Data Sheet (SDS) for comprehensive safety and handling information. [15][17][18]

## Conclusion

**Ethyl (ethoxymethylene)cynoacetate** is a testament to the power of a well-designed molecular scaffold. Its inherent reactivity and versatility have cemented its status as an indispensable tool in the arsenal of the synthetic organic chemist. For researchers and scientists in drug development, a thorough understanding of the properties and reactivity of EMCA is paramount for the design and execution of efficient synthetic routes to novel therapeutic agents. As the demand for more complex and diverse molecular entities continues to grow, the importance of this foundational building block is only set to increase.

## References

- Synthesis and characterization of ethoxyethyl  $\alpha$ -cyanoacrylate and reaction intermediates. SciSpace. Available at: [\[Link\]](#)
- Ethyl cyanoacetate. In: Wikipedia. ; 2023. Available at: [\[Link\]](#)
- Knoevenagel condensation of aldehydes with ethyl cyanoacetate a. ResearchGate. Available at: [\[Link\]](#)
- An improved process for preparation of leflunomide. Google Patents.
- Exploring the Diverse Applications of **Ethyl (ethoxymethylene)cynoacetate** in Chemical Industries. NINGBO INNO PHARMCHEM CO.,LTD. Available at: [\[Link\]](#)
- Michael addition reaction. In: Wikipedia. ; 2023. Available at: [\[Link\]](#)

- Ethyl 2-cyano-3-ethoxyacrylate | C<sub>8</sub>H<sub>11</sub>NO<sub>3</sub>. PubChem. Available at: [\[Link\]](#)
- Ethyl (ethoxymethylene) cyanoacetate. Hebei Medipharm Co., Ltd. Available at: [\[Link\]](#)
- Synthesis of new ethyl cyanoacetate analogs catalyzed by nano-Fe<sub>3</sub>O<sub>4</sub>@EA. OICC Press. Available at: [\[Link\]](#)
- The Michael Addition Reaction and Conjugate Addition. Master Organic Chemistry. Available at: [\[Link\]](#)
- A kind of synthetic method of Allopurinol. Google Patents.
- Synthesis of Some New Folic Acid-Based Heterocycles of Anticipated Biological Activity. Molecules. Available at: [\[Link\]](#)
- mass spectrum of ethyl ethanoate fragmentation pattern of m/z m/e ions for analysis and identification of ethyl acetate image diagram doc brown's advanced organic chemistry revision notes. Available at: [\[Link\]](#)
- Ethyl cyanoacetate. NIST WebBook. Available at: [\[Link\]](#)
- Synthesis, physicochemical properties of allopurinol derivatives and their biological activity against Trypanosoma cruzi. CONICET. Available at: [\[Link\]](#)
- (PDF) The Synthesis of Folic Acid, Multiply Labelled with Stable Isotopes, for Bio-Availability Studies in Human Nutrition. ResearchGate. Available at: [\[Link\]](#)
- MICHAEL ADDITION REACTION FOR THE SYNTHESIS OF FUNCTIONALIZED ORGANIC MOLECULES AND THEIR APPLICATIONS. Homi Bhabha National Institute. Available at: [\[Link\]](#)
- NMR of ethyl ethanoate for A-level Chemistry | H-NMR | Hydrogen NMR splitting patterns of esters. YouTube. Available at: [\[Link\]](#)
- Ethyl cyanoacetate. NIST WebBook. Available at: [\[Link\]](#)
- Material Safety Data Sheet - Ethyl(ethoxymethylene)cyanoacetate, 98%. Cole-Parmer. Available at: [\[Link\]](#)

- Preparation method of allopurinol. Google Patents.
- A method for synthesizing leflunomide. Google Patents.
- Interpreting the Carbon-13 NMR spectrum of ethyl ethanoate. Doc Brown's Chemistry. Available at: [\[Link\]](#)
- ethyl ethanoate low high resolution H-1 proton nmr spectrum of ethyl acetate analysis interpretation of chemical shifts ppm spin spin line splitting doc brown's advanced organic chemistry revision notes. Available at: [\[Link\]](#)
- 13C n.m.r. examination of ethyl cyano(arylhydrazono)acetates. Journal of the Chemical Society, Perkin Transactions 1. Available at: [\[Link\]](#)
- 8 : 1 H NMR characteristic data of Ethyl Arylidene cyanoacetate derivatives [2.9 b-e]. ResearchGate. Available at: [\[Link\]](#)
- DABCO-catalyzed Knoevenagel condensation of aldehydes with ethyl cyanoacetate using hydroxy ionic liquid as a promoter. RSC Publishing. Available at: [\[Link\]](#)
- Method for synthesizing leflunomide. PubChem. Available at: [\[Link\]](#)
- FT-IR Spectral Band Assignments for Pure Ethyl acetate, 2-Alkoxyethanols and their Equimolar Binary Solutions. ResearchGate. Available at: [\[Link\]](#)
- Spectra of ethyl acetate. Available at: [\[Link\]](#)
- Mass spectrum fragmentation of ethyl acetate. Chemistry Stack Exchange. Available at: [\[Link\]](#)
- (PDF) Ethyl Cyanoacetate Reactions. ResearchGate. Available at: [\[Link\]](#)
- EI Mass spectra, proposed structures and predominant fragmentation.... ResearchGate. Available at: [\[Link\]](#)
- Knoevenagel condensation. In: Wikipedia. ; 2023. Available at: [\[Link\]](#)
- 13.11 Characteristics of 13C NMR Spectroscopy. OpenStax. Available at: [\[Link\]](#)

- Michael Addition Reaction Mechanism. Chemistry Steps. Available at: [\[Link\]](#)
- 13.11: Characteristics of  $^{13}\text{C}$  NMR Spectroscopy. Chemistry LibreTexts. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Ethyl cyanoacetate - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. CN111848583A - Allopurinol impurity C and preparation method thereof - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 3. Ethyl 2-cyano-3-ethoxyacrylate |  $\text{C}_8\text{H}_{11}\text{NO}_3$  | CID 1715183 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. Ethyl 2-(Ethoxymethylene)-2-cyanoacetate | 94-05-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [\[tcichemicals.com\]](https://tcichemicals.com)
- 5. Improved Knoevenagel Condensation Protocol for the Synthesis of Cyanoacrylates and their Anticancer Activity [\[scielo.org.mx\]](https://scielo.org.mx)
- 6. Ethyl (ethoxymethylene)cyanoacetate synthesis - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- 7. Michael addition reaction - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 8. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 9. CN107698596A - A kind of synthetic method of Allopurinol - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 10. WO2007086076A2 - An improved process for preparation of leflunomide - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 11. EP1257270B1 - A method for synthesizing leflunomide - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 12. Ethyl (ethoxymethylene)cyanoacetate(94-05-3)  $^1\text{H}$  NMR [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 13. C-13 nmr spectrum of ethyl ethanoate analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of ethyl acetate doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](https://docbrown.info)

- [14. Ethyl cyanoacetate \[webbook.nist.gov\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- [16. Best Ethyl \(ethoxymethylene\) cyanoacetate Manufacturer and Factory | Medipharm \[hbmedipharm.com\]](#)
- [17. tcichemicals.com \[tcichemicals.com\]](#)
- [18. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- To cite this document: BenchChem. [The Versatile Building Block: An In-depth Technical Guide to Ethyl (ethoxymethylene)cyanoacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021332/docs#the-versatile-building-block-an-in-depth-technical-guide-to-ethyl-ethoxymethylene-cyanoacetate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check